

# Application Notes and Protocols for Measuring the In Vitro Efficacy of ITF5924

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## Compound of Interest

Compound Name: ITF5924

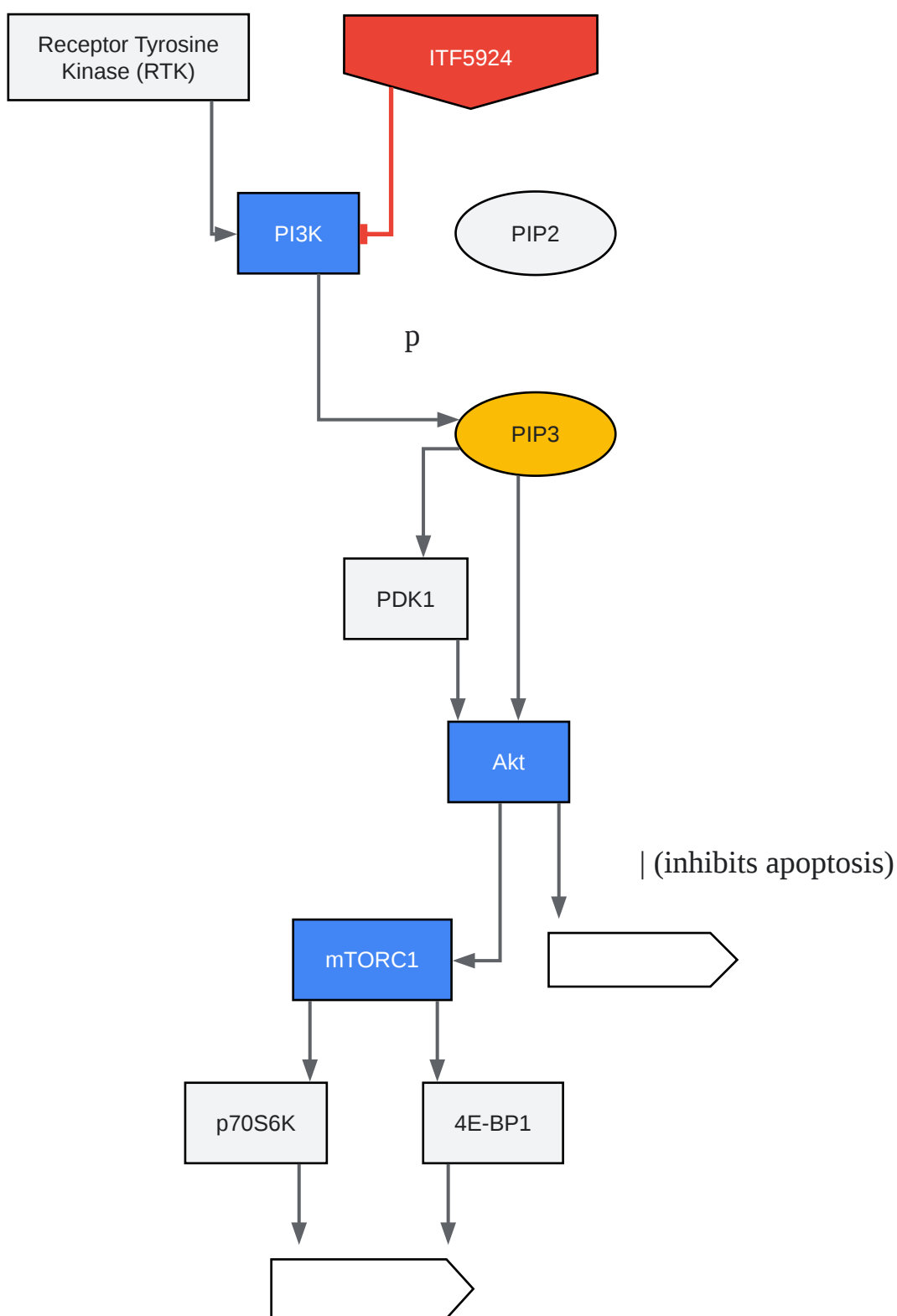
Cat. No.: B12363414

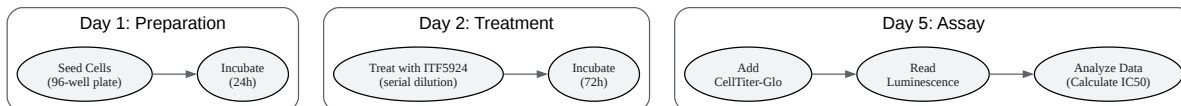
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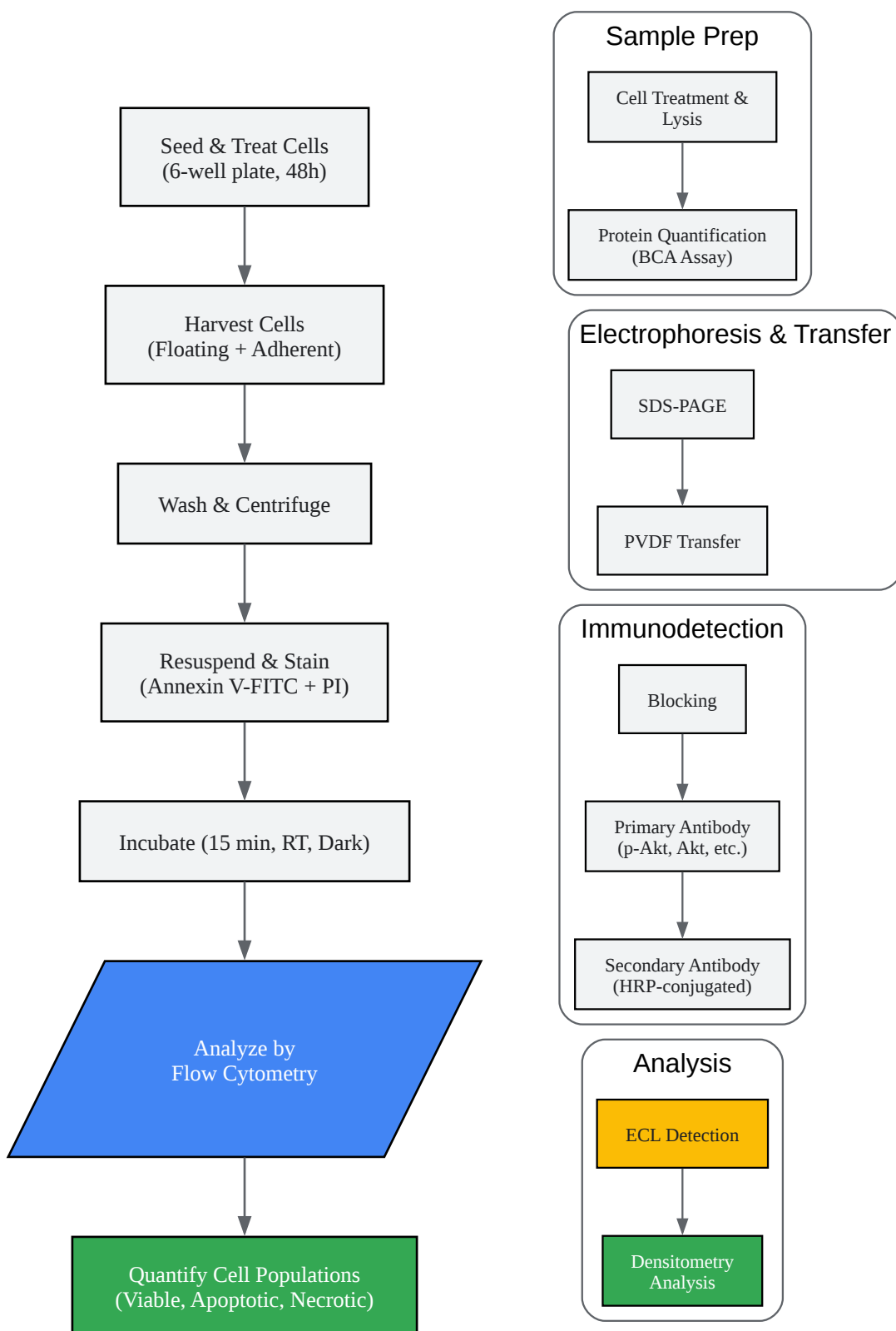
## Introduction

**ITF5924** is a novel, potent, and selective small molecule inhibitor targeting the Phosphoinositide 3-kinase (PI3K) signaling pathway. This pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism. Its aberrant activation is a frequent event in a wide range of human cancers, making it a key target for therapeutic intervention. By inhibiting PI3K, **ITF5924** is designed to block downstream signaling through Akt and mTOR, thereby impeding tumor cell growth and promoting apoptosis.

These application notes provide detailed protocols for assessing the in vitro efficacy of **ITF5924**, enabling researchers to quantify its biological effects on cancer cell lines. The following sections detail methods for evaluating cell viability, apoptosis induction, and target engagement.







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